

# physicochemical properties of Perfluoromethyldecalin

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## Compound of Interest

Compound Name: Perfluoromethyldecalin

Cat. No.: B3415980

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An In-depth Technical Guide to the Physicochemical Properties of **Perfluoromethyldecalin**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Perfluoromethyldecalin** is a fully fluorinated derivative of methyldecalin, belonging to the class of compounds known as perfluorocarbons (PFCs).[1] It is a chemically and biologically inert liquid, a characteristic that makes it a subject of interest for various advanced applications. [1] Commercially, it can be available as a mixture of perfluoro-1-methyldecalin and perfluoro-2-methyldecalin isomers.[1]

Key applications stem from its unique properties, including high gas solubility, thermal stability, and inertness. It has been evaluated as a component in blood substitutes, a heat transfer agent, a dielectric fluid, and a contrast agent in medical imaging.[1][2][3] This guide provides a comprehensive overview of its core physicochemical properties, experimental methodologies for their determination, and a logical workflow for its characterization.

## Core Physicochemical Properties

The properties of **perfluoromethyldecalin** are summarized below. It is important to note that some values may vary slightly between sources, which can be attributed to differences in the isomeric composition of the tested material and the experimental conditions.[1]

## General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> F <sub>20</sub>	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	512.09 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Clear, colorless liquid	<a href="#">[7]</a>
Odor	Odorless	<a href="#">[7]</a>
Density	1.972 g/mL (at 20-25°C)	<a href="#">[1]</a>
1.95 g/mL (at 25°C)	<a href="#">[8]</a>	
Refractive Index (n <sub>20</sub> /D)	1.3195	<a href="#">[7]</a>
1.317	<a href="#">[8]</a>	

## Thermal Properties

Property	Value	Source(s)
Boiling Point	160 °C	
137 - 160 °C	<a href="#">[8]</a>	
Melting Point	-70 °C	<a href="#">[1]</a>
-40 °C	<a href="#">[8]</a> <a href="#">[9]</a>	
Flash Point	None / >112.8 °C	<a href="#">[1]</a>
Autoignition Temperature	Not applicable	<a href="#">[1]</a> <a href="#">[7]</a>
Thermal Stability	Stable to over 400 °C	<a href="#">[1]</a> <a href="#">[7]</a>
Critical Temperature	313.4 °C (586.6 K)	
Heat of Vaporization	75.5 kJ/kg (at boiling point)	
Specific Heat	1.09 kJ/kg·K	<a href="#">[10]</a>

## Fluid and Solubility Properties

Property	Value	Source(s)
Vapor Pressure	0.29 kPa (at 20°C)	[10]
Dynamic Viscosity	6.41 mPa·s	
Kinematic Viscosity	3.25 mm <sup>2</sup> /s	
Surface Tension	18.5 mN/m	
Solubility in Water	~10 ppm / Insoluble	[1][7]
Solubility (General)	Soluble in some aliphatic and chlorinated hydrocarbons; poor solvent for most solids and liquids.	[1][7]

## Experimental Protocols

Detailed experimental protocols for **perfluoromethyldecalin** are not extensively published. However, its properties can be determined using standard methods for liquid chemicals, particularly other perfluorocarbons.

## Density Measurement

The density of a liquid like **perfluoromethyldecalin** is typically determined using a pycnometer or a digital density meter.

- Principle: This method involves accurately measuring the mass of a precisely known volume of the liquid at a controlled temperature.[11]
- Methodology:
  - The mass of a clean, dry pycnometer (a flask with a specific, calibrated volume) is accurately measured.
  - The pycnometer is filled with **perfluoromethyldecalin**. Care is taken to avoid air bubbles.
  - The filled pycnometer is placed in a thermostat-controlled water bath to bring it to the desired temperature (e.g., 20°C or 25°C).

- Once thermal equilibrium is reached, the volume is adjusted precisely to the calibration mark, and any excess liquid is removed.
- The pycnometer is re-weighed.
- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the calibrated volume of the pycnometer.[\[11\]](#)

## Boiling Point Determination

The boiling point is determined by measuring the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

- Principle: A liquid boils when its vapor pressure is equal to the pressure of the gas above it. The normal boiling point is measured at one atmosphere of pressure.
- Methodology (Distillation Method):
  - A sample of **perfluoromethyldecalin** is placed in a distillation flask.
  - A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the flask.
  - The flask is gently heated.
  - As the liquid boils, the vapor rises, condenses, and the temperature is recorded. The boiling point is the stable temperature observed during the distillation of the pure liquid.[\[12\]](#)

## Vapor Pressure Determination

The Knudsen Effusion Method is suitable for determining the low vapor pressure of substances like **perfluoromethyldecalin**.

- Principle: This method measures the rate of mass loss of a substance effusing through a small orifice into a vacuum as a function of temperature.[\[13\]](#)[\[14\]](#) The vapor pressure is calculated from this rate.
- Methodology:

- A sample of **perfluoromethyldecalin** is placed in a Knudsen cell, which is a container with a very small, well-defined orifice.
- The cell is placed in a high-vacuum chamber and heated to a precise, constant temperature.
- The rate of mass loss due to the effusion of vapor through the orifice is measured over time using a sensitive microbalance.[14]
- The vapor pressure (P) is calculated using the Hertz-Knudsen equation:  $P = (\Delta m / \Delta t) * (1/A) * \sqrt{(2\pi RT/M)}$  where  $\Delta m / \Delta t$  is the rate of mass loss, A is the area of the orifice, R is the ideal gas constant, T is the absolute temperature, and M is the molar mass of the substance.[14]

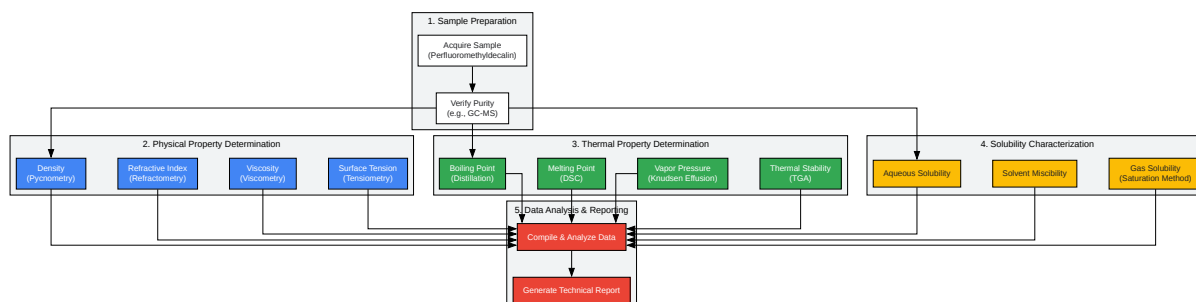
## Solubility Determination

The solubility of gases (like O<sub>2</sub> or CO<sub>2</sub>) in **perfluoromethyldecalin** is a key property and can be measured using a saturation method.

- Principle: A known volume of the liquid is saturated with the gas at a constant temperature and pressure. The amount of dissolved gas is then determined.[15]
- Methodology:
  - A sample of **perfluoromethyldecalin** is thoroughly degassed to remove any dissolved gases.[15]
  - The degassed liquid is placed in a thermostatted vessel connected to a gas burette.
  - The gas of interest (e.g., oxygen) is introduced into the vessel, and the sample is stirred or agitated to facilitate dissolution until equilibrium is reached (i.e., no more gas is absorbed).
  - The volume of gas that has dissolved in the known volume of the liquid is measured using the gas burette.[15]
  - The solubility is often expressed as the Ostwald coefficient or mole fraction.[15]

## Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of a liquid compound such as **perfluoromethyldecalin**.



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Caption: Workflow for Physicochemical Characterization.

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